

The Solubility Profile of 1-Pentyne: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1-Pentyne

Cat. No.: B049018

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An in-depth analysis of the solubility of **1-pentyne** in aqueous and organic solvents, providing critical data and methodologies for laboratory applications.

This technical guide offers a comprehensive overview of the solubility of **1-pentyne**, a terminal alkyne of significant interest in organic synthesis and drug development. Understanding the solubility of this compound is paramount for reaction design, purification processes, and formulation development. This document provides quantitative solubility data, detailed experimental protocols, and visual representations of key concepts to aid researchers, scientists, and drug development professionals in their work.

Core Principles of 1-Pentyne Solubility

The solubility of **1-pentyne** is primarily governed by the "like dissolves like" principle. As a non-polar hydrocarbon, it exhibits favorable solubility in non-polar organic solvents and limited solubility in polar solvents, most notably water. The terminal alkyne group introduces a slight polarity, but the five-carbon chain dominates its overall non-polar character.

Quantitative Solubility Data

The following tables summarize the available quantitative data on the solubility of **1-pentyne** in various solvents.

Table 1: Solubility of **1-Pentyne** in Aqueous Solvents

Solvent	Temperature (°C)	Solubility (g/L)	Molarity (mol/L)	Reference
Water	20	1.05	0.0154	[1][2][3][4][5][6]
Water	25	1.57	0.0230	[7]

Table 2: Qualitative and Miscibility Data of **1-Pentyne** in Organic Solvents

Solvent	Type	Solubility/Miscibility	Reference
Benzene	Aromatic Hydrocarbon	Soluble	[8]
Hexane	Aliphatic Hydrocarbon	Soluble	[8]
Ethanol	Alcohol	Miscible	[9]
Diethyl Ether	Ether	Miscible	
Toluene	Aromatic Hydrocarbon	Soluble	

Note: "Soluble" indicates good solubility, though specific quantitative data is limited in publicly available literature. "Miscible" indicates solubility in all proportions.

Factors Influencing Solubility

Several factors can influence the solubility of **1-pentyne**:

- **Solvent Polarity:** As demonstrated by the data, **1-pentyne** is significantly more soluble in non-polar organic solvents than in polar water. The non-polar propyl group of **1-pentyne** interacts favorably with the non-polar solvent molecules through van der Waals forces.
- **Temperature:** The solubility of solids and liquids in liquid solvents generally increases with temperature.[8] While specific data for **1-pentyne** is scarce, it is expected that its solubility in organic solvents will show a positive correlation with temperature.
- **Presence of Other Solutes:** The presence of other compounds can affect the solubility of **1-pentyne** through co-solvency or anti-solvent effects.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is crucial for many applications. A commonly employed method for volatile hydrocarbons like **1-pentyne** is gas chromatography (GC).

Protocol: Determination of 1-Pentyne Solubility in Water by Gas Chromatography

This protocol is adapted from the method described by McAuliffe (1966).[\[7\]](#)

1. Materials and Apparatus:

- **1-Pentyne** (high purity)
- Distilled or deionized water
- 250 mL glass bottle with a screw cap and septum
- Magnetic stirrer and stir bar
- Constant temperature bath or incubator
- Gas chromatograph (GC) equipped with a flame ionization detector (FID)
- Appropriate GC column for hydrocarbon analysis
- Hamilton syringe or other suitable microsyringe
- Standard laboratory glassware

2. Procedure:

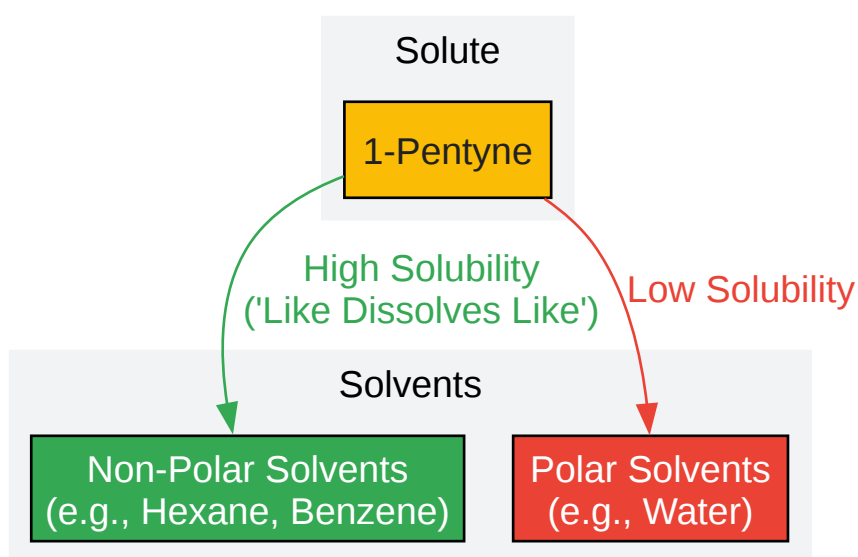
- **Equilibration:** Add a known excess amount of **1-pentyne** to a known volume of water in the 250 mL glass bottle. Seal the bottle tightly.
- Place the bottle in a constant temperature bath set to the desired temperature (e.g., 25°C) and stir vigorously for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- After stirring, turn off the stirrer and allow the mixture to stand undisturbed for at least 48 hours in the constant temperature bath to allow for complete phase separation.
- **Sampling:** Carefully withdraw a known volume of the aqueous phase using a microsyringe, ensuring that no undissolved **1-pentyne** droplets are collected.
- **GC Analysis:** Inject the aqueous sample directly into the gas chromatograph.
- **Quantification:** The concentration of **1-pentyne** in the aqueous sample is determined by comparing the peak area from the sample to a calibration curve prepared using standards of known **1-pentyne** concentration.

3. Purity of Materials:

- The **1-pentyne** used should be of high purity, as impurities can affect the solubility measurement.
- The water should be distilled or deionized to remove any potential interfering substances.[7]

Visualizing Solubility Concepts

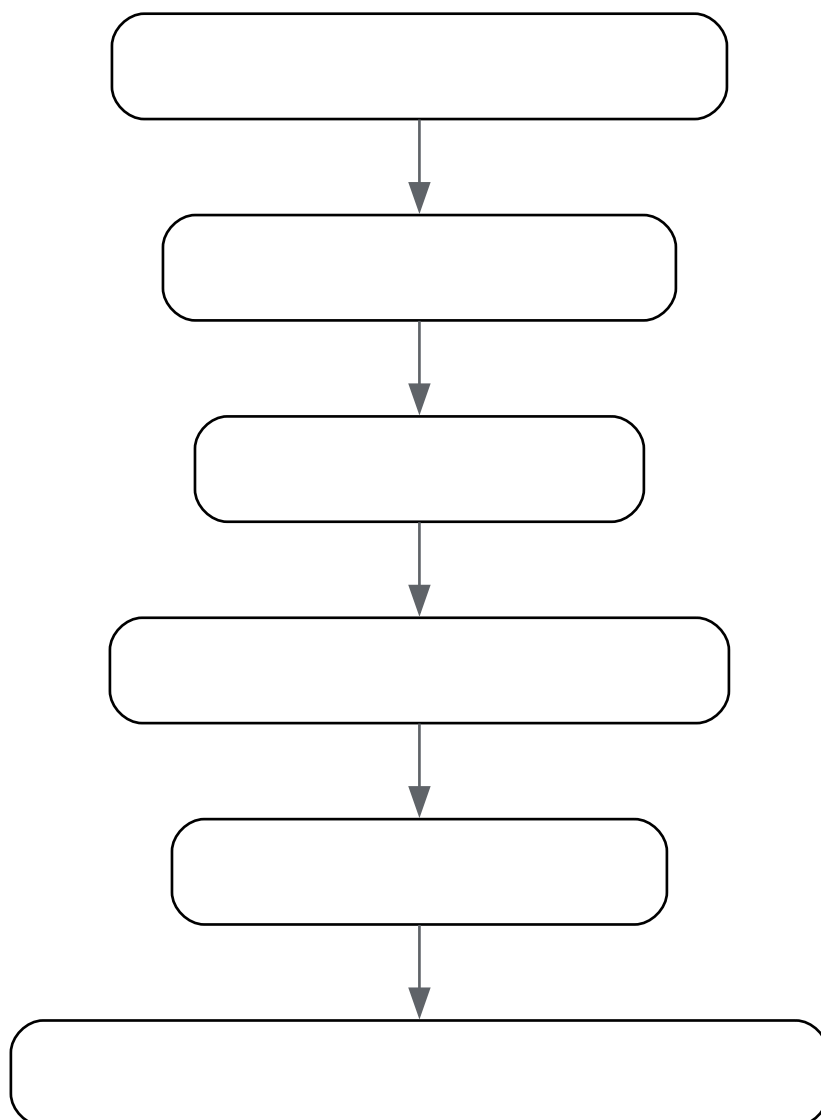
Logical Relationship between Solvent Polarity and 1-Pentyne Solubility



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Caption: Solvent Polarity and **1-Pentyne** Solubility.

Experimental Workflow for Solubility Determination



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Caption: General Experimental Workflow for Solubility Determination.

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